

Comparative Safety Profile of Metazachlor (C₁₅H₁₈Cl₃NO₃) and Alternative Herbicides

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Compound of Interest

Compound Name: C₁₅H₁₈Cl₃NO₃

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Introduction

Metazachlor (**C₁₅H₁₈Cl₃NO₃**) is a selective herbicide belonging to the chloroacetamide class, primarily used for pre-emergence and early post-emergence control of a broad spectrum of annual grasses and broadleaf weeds. Its application is prevalent in the cultivation of crops such as oilseed rape, cabbage, and certain vegetables. This guide provides a comparative analysis of the safety profile of metazachlor against several widely used alternative herbicides: trifluralin, pendimethalin, clomazone, propyzamide, and glyphosate. The comparison focuses on mammalian toxicology and ecotoxicology, presenting key data from safety data sheets, regulatory agency reports, and peer-reviewed literature. This information is intended to assist researchers and professionals in making informed decisions regarding the selection and use of these agricultural compounds.

Mammalian Toxicology

The following tables summarize the acute toxicity, chronic toxicity, and other key toxicological endpoints for metazachlor and its alternatives.

Table 1: Acute Mammalian Toxicity

Herbicide	Acute Oral LD50 (rat, mg/kg)	Acute Dermal LD50 (rat/rabbit, mg/kg)	Acute Inhalation LC50 (rat, mg/L/4h)	Skin Irritation	Eye Irritation
Metazachlor	>2000	>2000	>5.0	Non-irritant	Non-irritant
Trifluralin	>5050[1]	>2020[1]	>2.38[1]	Slight irritant[1]	Moderate irritant[1]
Pendimethalin	1050-1250[2]	>5000[3]	>320	Slight irritant[3]	Mild irritant[4]
Clomazone	1369-2077[5]	>2000[5]	4.23-6.52[5]	Mildly irritating[6]	Non- irritating[6]
Propyzamide	5620-8350[7]	>3160[7]	>5.0[7]	Slight irritant[7]	Non- irritating[8]
Glyphosate	>5000[9]	>2000[9]	>4.86	Slight irritant	Mild irritant[10]

Table 2: Chronic Toxicity and Other Endpoints

Herbicide	NOAEL (mg/kg bw/day)	ADI (mg/kg bw/day)	Carcinogenicity Classification
Metazachlor	3.6	0.036	Not classified as carcinogenic
Trifluralin	4.8 (dog)[11]	0.05	Group C: Possible human carcinogen[12]
Pendimethalin	12.5 (dog)[13]	0.125[14]	Evidence of carcinogenicity is not definitive[2]
Clomazone	2.5 (dog)[5]	0.025	Not Likely to be Carcinogenic to Humans[6]
Propyzamide	7.5 (dog)[15]	0.04[16]	"Not Likely to be Carcinogenic to Humans" at non-liver-disrupting doses[8]
Glyphosate	100 (rat)[1]	1.0[1]	"Not likely to be carcinogenic to humans" (US EPA) [17]

Ecotoxicology

The environmental impact of herbicides is a critical aspect of their safety profile. The following table presents the toxicity of metazachlor and its alternatives to various non-target organisms.

Table 3: Ecotoxicity

Herbicide	Avian Acute LD50 (mg/kg)	Fish 96h LC50 (mg/L)	Daphnia 48h EC50 (mg/L)	Algae 72h EC50 (mg/L)
Metazachlor	>2000	2.9 (Rainbow Trout)	120	0.0193 (Pseudokirchneriella subcapitata) [18]
Trifluralin	>2000 (Bobwhite quail)[13]	0.01-0.04 (Rainbow Trout) [19]	0.33	0.13
Pendimethalin	>10,000 (Mallard duck)	0.14-0.24 (Rainbow Trout)	0.28	0.011
Clomazone	>2510 (Bobwhite quail & Mallard duck)[5]	19 (Rainbow Trout)[5]	5.2[5]	11.2 (Selenastrum capricornutum) [20]
Propyzamide	>14,000 (Mallard duck)[15]	72 (Rainbow Trout)[15]	5.6	0.3
Glyphosate	>3851 (Bobwhite quail)	>1000	>1000	0.64

Experimental Protocols

The data presented in this guide are derived from studies conducted according to internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are brief descriptions of the key experimental protocols.

Acute Oral Toxicity (OECD 401/420/423) This test determines the short-term toxicity of a substance when ingested.[11][17][21] A single dose of the test substance is administered orally to fasted animals (typically rats).[11][17] The animals are observed for up to 14 days for signs of toxicity and mortality.[17] The LD50 value, the dose estimated to be lethal to 50% of the test animals, is then calculated.[11]

Acute Dermal Toxicity (OECD 402) This protocol assesses the toxicity of a substance upon contact with the skin. The substance is applied to a shaved area of the skin of the test animal (usually a rabbit or rat) for 24 hours. The animals are then observed for 14 days for signs of toxicity and mortality to determine the dermal LD50.

Acute Inhalation Toxicity (OECD 403) This test evaluates the toxicity of a substance when inhaled.^{[9][10][22]} Animals (typically rats) are exposed to the substance in the form of a gas, vapor, or aerosol in an inhalation chamber for a specified period (usually 4 hours).^{[9][10][22]} Observations for toxicity and mortality are conducted for up to 14 days.^{[9][22]}

Dermal and Eye Irritation (OECD 404 & 405) These tests assess the potential of a substance to cause skin and eye irritation or corrosion.^{[12][23][24][25]} For dermal irritation (OECD 404), the substance is applied to the shaved skin of an animal (usually a rabbit) and the site is observed for signs of erythema (redness) and edema (swelling).^{[23][24][25]} For eye irritation (OECD 405), a small amount of the substance is instilled into the conjunctival sac of one eye of an animal (rabbit), with the other eye serving as a control.^{[4][12][16][26]} The eyes are then examined for signs of irritation.^{[4][16][26]}

Chronic Toxicity, Carcinogenicity, and Reproductive Toxicity These long-term studies involve repeated administration of the test substance to animals over a significant portion of their lifespan (e.g., 2 years for carcinogenicity studies in rats). These studies are designed to identify potential for cancer, effects on organs from long-term exposure, and impacts on fertility and development of offspring. From these studies, the No-Observed-Adverse-Effect Level (NOAEL) is determined, which is the highest dose at which no adverse effects are observed. The Acceptable Daily Intake (ADI) for humans is then calculated from the NOAEL by applying safety factors.

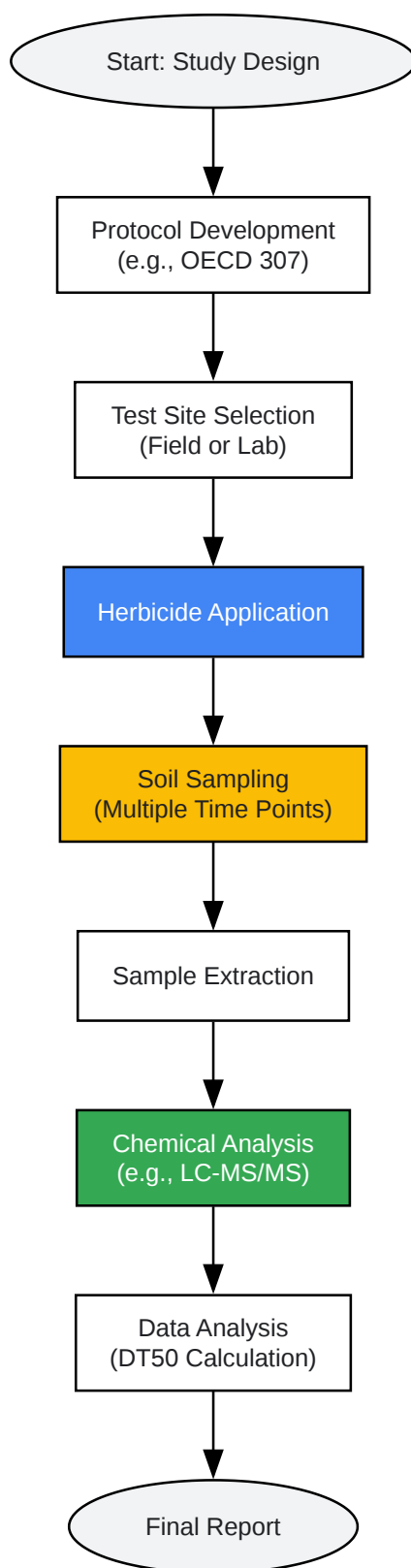
Ecotoxicology Tests (OECD 201, 202, 203, 210, 211) These tests evaluate the effects of a substance on non-target organisms.

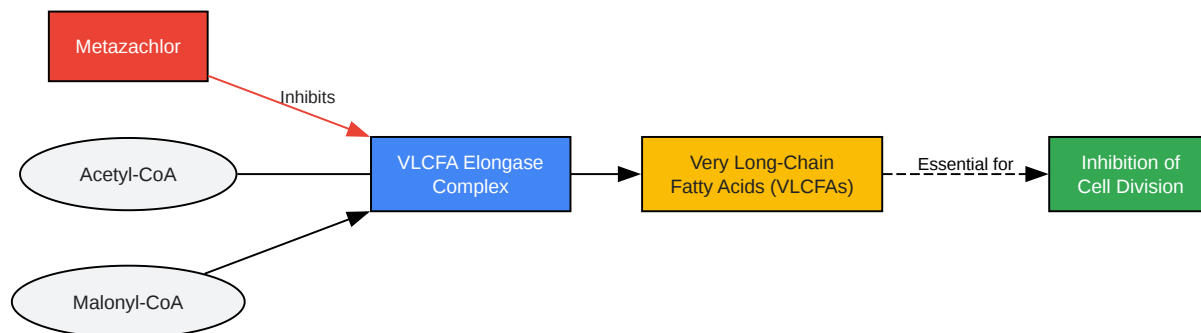
- **Algal Growth Inhibition Test (OECD 201):** Measures the effect of a substance on the growth of freshwater algae.
- **Daphnia sp. Acute Immobilisation Test (OECD 202):** Determines the concentration of a substance that immobilizes 50% of Daphnia (water fleas) over a 48-hour period.^{[5][6][15][27][28]}

- Fish, Acute Toxicity Test (OECD 203): Determines the concentration of a substance that is lethal to 50% of fish over a 96-hour period.[\[2\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#)
- Fish, Early-life Stage Toxicity Test (OECD 210): Evaluates the effects of a substance on the early developmental stages of fish.[\[7\]](#)[\[33\]](#)[\[34\]](#)[\[35\]](#)[\[36\]](#)
- Daphnia magna Reproduction Test (OECD 211): Assesses the impact of a substance on the reproductive output of Daphnia over a 21-day period.[\[19\]](#)[\[37\]](#)[\[38\]](#)[\[39\]](#)[\[40\]](#)

Visualizations

Experimental Workflow for a Soil Dissipation Study





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